

# Application Notes and Protocols for Barium Monoxide Powder

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## Compound of Interest

Compound Name: Barium monoxide

Cat. No.: B8528367

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This document provides detailed protocols for the safe handling, storage, and disposal of **barium monoxide** (BaO) powder. **Barium monoxide** is a corrosive and toxic material that requires strict adherence to safety procedures to minimize risks in a laboratory setting.

## Chemical and Physical Properties

**Barium monoxide** is a white to yellowish-white, odorless powder.<sup>[1]</sup> It is hygroscopic and reacts exothermically with water to form barium hydroxide.<sup>[2][3]</sup>

## Hazard Identification and Safety Precautions

**Barium monoxide** is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.

### 2.1. Health Hazards

- **Toxicity:** **Barium monoxide** is toxic if swallowed and harmful if inhaled.<sup>[4][5]</sup> Ingestion or inhalation can lead to serious health issues, including gastrointestinal distress, muscle paralysis, and cardiac problems.<sup>[2]</sup>
- **Corrosivity:** It causes severe skin burns and eye damage.<sup>[4][5][6]</sup> Contact can irritate the skin and burn the eyes, potentially leading to loss of vision.<sup>[1]</sup>

- Respiratory Irritation: Inhalation can irritate the nose, throat, and lungs, and repeated exposure may lead to bronchitis.[1]

## 2.2. Safety Precautions

- Always handle **barium monoxide** powder in a well-ventilated area, preferably within a chemical fume hood.[5][6][7]
- Avoid generating and accumulating dust.[4][6]
- Do not breathe dust, vapor, mist, or gas.[6][8]
- Avoid contact with skin, eyes, and clothing.[4][5]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[5][6][7]

## Quantitative Data

The following tables summarize key quantitative data for **barium monoxide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1304-28-5	[4][6][7]
Molecular Weight	153.33 g/mol	[9]
Appearance	White to yellowish-white powder	[1]
Melting Point	1923 °C	[9]
Boiling Point	2000 °C	[9][10]
Density	5.72 g/cm <sup>3</sup>	[9]
Solubility in Water	Reacts to form barium hydroxide	[9][11][12]

Table 2: Occupational Exposure Limits for Soluble Barium Compounds (as Ba)

Organization	Exposure Limit (8-hour TWA)	Reference
OSHA (PEL)	0.5 mg/m <sup>3</sup>	<a href="#">[1]</a> <a href="#">[13]</a>
ACGIH (TLV)	0.5 mg/m <sup>3</sup>	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[13]</a>
NIOSH (REL)	0.5 mg/m <sup>3</sup>	<a href="#">[1]</a> <a href="#">[13]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **barium monoxide** powder.

- Eye Protection: Chemical safety goggles and a face shield are required.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., rubber gloves).[\[7\]](#)[\[8\]](#)  
An impervious apron is also recommended.[\[8\]](#)[\[13\]](#)
- Respiratory Protection: A NIOSH-approved dust respirator should be used, especially when handling large quantities or in case of insufficient ventilation.[\[7\]](#)[\[8\]](#)

## Experimental Protocols

### 5.1. Protocol for Receiving and Storing **Barium Monoxide** Powder

- Upon receipt, inspect the container for any damage or leaks.
- Ensure the container is clearly labeled with the chemical name, hazard symbols, and date of receipt.
- Store the container in a cool, dry, and well-ventilated area designated for corrosive and toxic materials.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent contact with moisture and air, as it is hygroscopic and air-sensitive.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Store away from incompatible materials such as acids, carbon dioxide, and moisture.[\[1\]](#)[\[2\]](#)[\[8\]](#)  
Handle and store under an inert gas if possible.[\[4\]](#)[\[7\]](#)

## 5.2. Protocol for Weighing and Handling **Barium Monoxide** Powder

- Perform all weighing and handling procedures inside a certified chemical fume hood to minimize inhalation exposure.[6]
- Don appropriate PPE as outlined in Section 4.
- Place a weigh boat on the analytical balance and tare.
- Carefully transfer the desired amount of **barium monoxide** powder to the weigh boat using a clean, dry spatula.
- Minimize the creation of dust during transfer.
- Once the desired amount is weighed, securely close the main container.
- Clean any spills on the balance or in the fume hood immediately using a vacuum with a HEPA filter or by carefully sweeping.[6][7] Do not use water for cleanup of spills.[1]
- Dispose of contaminated materials (e.g., weigh boat, gloves) in a designated hazardous waste container.[7][9]

# Emergency Procedures

## 6.1. First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[6][14] Seek immediate medical attention.[6][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek immediate medical attention.[6][8]
- Inhalation: Remove the victim to fresh air immediately.[4][6] If not breathing, give artificial respiration.[6][8] If breathing is difficult, give oxygen.[8] Seek immediate medical attention.[6][8]

- Ingestion: Do NOT induce vomiting.[4][6] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[6][8]

## 6.2. Spill and Leak Procedures

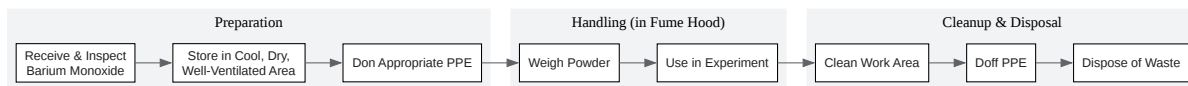
- Evacuate personnel from the spill area.[1]
- Ensure proper ventilation.[6][7]
- Wearing appropriate PPE, vacuum or sweep up the spilled material and place it into a suitable, closed container for disposal.[6][7]
- Moisten the spilled material with water to reduce airborne dust only if it can be contained and will not enter waterways.[6] However, be cautious as barium oxide reacts with water.[1][3] A dry cleanup method is generally preferred.[1]
- Prevent runoff from entering storm sewers and ditches.[6]
- Thoroughly clean the spill area.
- Dispose of the waste in accordance with local, state, and federal regulations.[7]

## Waste Disposal

Dispose of **barium monoxide** waste in a designated hazardous waste container.[7][9] All waste must be disposed of in accordance with local, state, and federal environmental regulations.[7] Contact your institution's environmental health and safety department for specific disposal procedures.

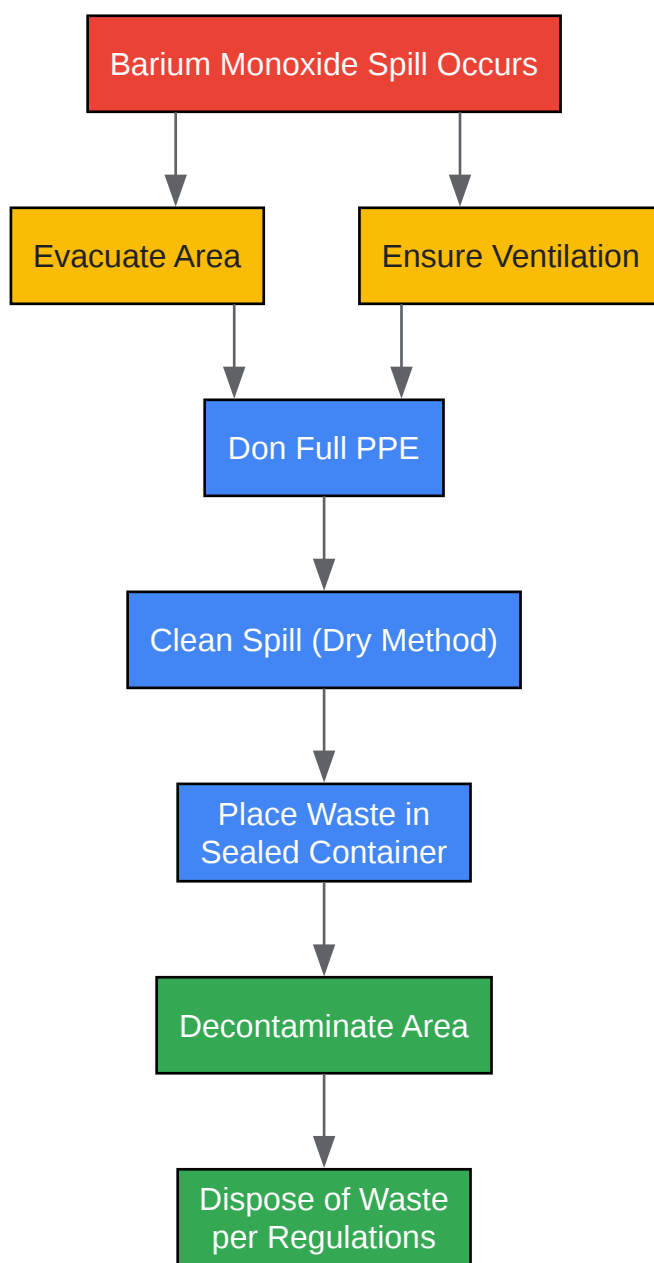
## Visualized Workflows

The following diagrams illustrate the standard workflow for handling **barium monoxide** and the protocol for emergency spills.



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Caption: Workflow for handling **barium monoxide** powder.



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Caption: Emergency protocol for **barium monoxide** spills.

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